

A Comparative Crystallographic Analysis of (R)-4-chloromandelic Acid Diastereomeric Salts

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Compound of Interest

Compound Name: (R)-2-(4-Chlorophenyl)-2-hydroxyacetic acid

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A detailed examination of the diastereomeric salts of (R)-4-chloromandelic acid formed with the resolving agent (R)-(+)-N-benzyl-1-phenylethylamine provides crucial insights into the structural basis of chiral recognition. This guide presents a comparative analysis of the crystallographic data of the less soluble and more soluble diastereomeric salts, offering valuable experimental data for researchers in drug development and chiral separation.

The resolution of racemic mixtures is a critical step in the synthesis of enantiomerically pure compounds, which is of paramount importance in the pharmaceutical industry. The formation of diastereomeric salts with a chiral resolving agent is a widely used and effective method for separating enantiomers. In this study, we focus on the chiral resolution of 4-chloromandelic acid using (R)-(+)-N-benzyl-1-phenylethylamine. The differential solubility of the resulting diastereomeric salts, the ((R)-4-chloromandelic acid-(R)-(+)-N-benzyl-1-phenylethylamine) and ((S)-4-chloromandelic acid-(R)-(+)-N-benzyl-1-phenylethylamine) salts, allows for their separation. X-ray crystallography reveals the distinct three-dimensional arrangements that give rise to these different physical properties.

Crystallographic Data Comparison

The crystallographic data for the less soluble and more soluble diastereomeric salts are summarized in the table below. The data highlights the differences in their crystal packing and unit cell parameters, which ultimately influence their solubility and facilitate the chiral separation.

Parameter	Less Soluble Salt ((R)-4-chloromandelate-(R)-BPA)	More Soluble Salt ((S)-4-chloromandelate-(R)-BPA)
Chemical Formula	C ₂₃ H ₂₄ ClNO ₃	C ₁₆ H ₁₈ ClNO ₃
Formula Weight	397.88	307.76
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁	P2 ₁
a (Å)	17.783(5)	10.4091(7)
b (Å)	9.6993(19)	5.7635(4)
c (Å)	12.796(3)	13.2544(10)
β (°)	107.868(10)	96.831(4)
Volume (Å ³)	2100.6(8)	789.52(10)
Z	4	2
Temperature (K)	110	150(2)

Experimental Protocols

Chiral Resolution and Formation of Diastereomeric Salts

The resolution of racemic 4-chloromandelic acid is achieved by reacting it with an equimolar amount of the chiral resolving agent, (R)-(+)-N-benzyl-1-phenylethylamine, in a suitable solvent such as ethanol. The difference in the solubility of the two diastereomeric salts formed allows for the selective crystallization of the less soluble salt.

Procedure:

- Racemic 4-chloromandelic acid and a molar equivalent of (R)-(+)-N-benzyl-1-phenylethylamine are dissolved in ethanol.
- The solution is stirred, leading to the precipitation of the less soluble diastereomeric salt, ((R)-4-chloromandelic acid-(R)-(+)-N-benzyl-1-phenylethylamine).

- The precipitate is collected by filtration, washed with a small amount of cold ethanol, and dried.
- The more soluble diastereomeric salt, ((S)-4-chloromandelic acid-(R)-(+)-N-benzyl-1-phenylethylamine), remains in the filtrate.

Single Crystal Growth

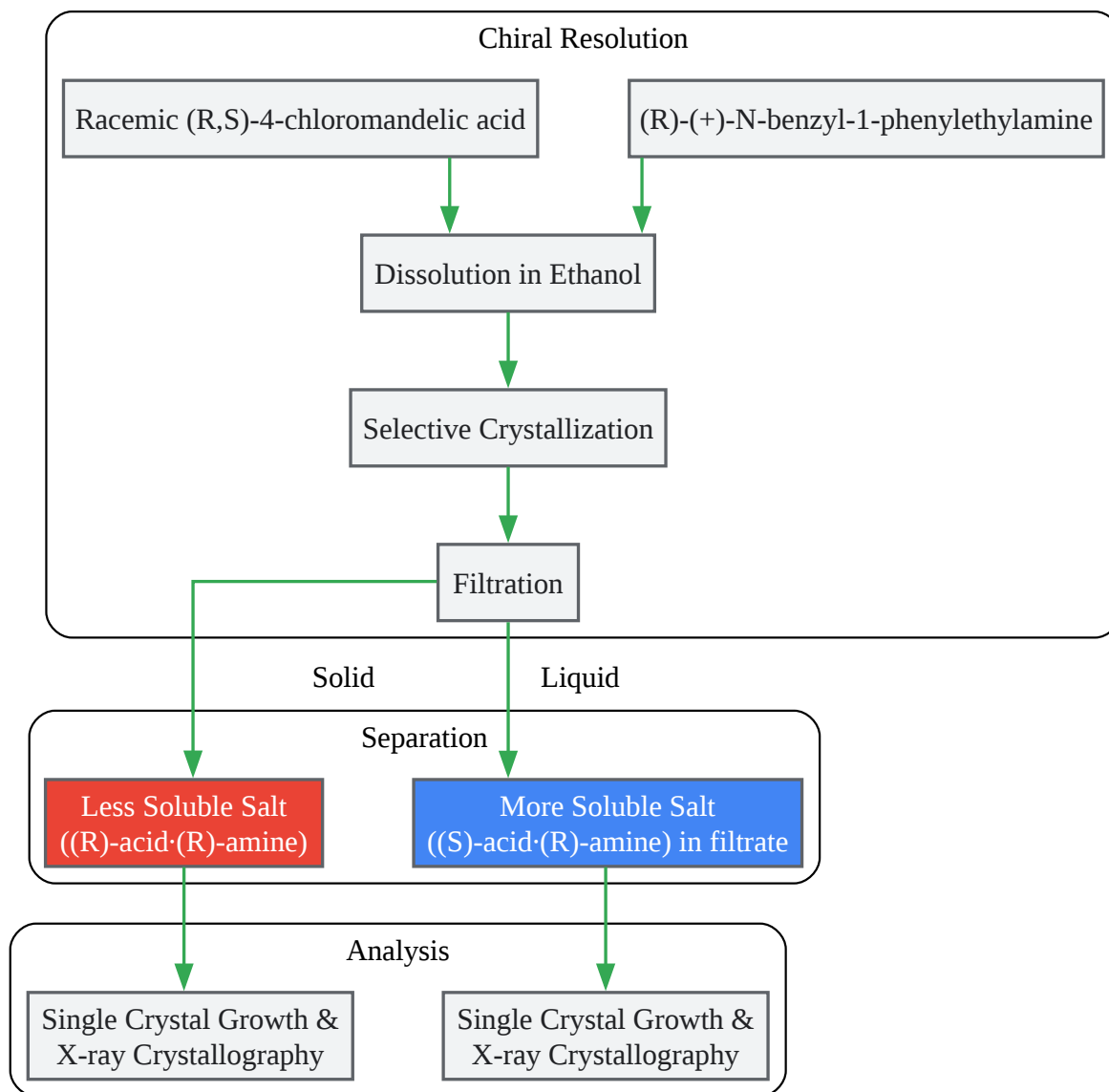
Single crystals suitable for X-ray diffraction are obtained by slow evaporation of a saturated solution of the respective diastereomeric salt.

Procedure for the Less Soluble Salt: Single crystals of the (R)-4-chloromandelate·(R)-BPA salt are grown from a concentrated solution of the salt in a suitable solvent system by slow evaporation at room temperature.^[1]

Procedure for the More Soluble Salt: Single crystals of the (S)-4-chloromandelate·(R)-BPA salt are grown from a concentrated methanol solution of the title compound by slow evaporation at room temperature.^[2]

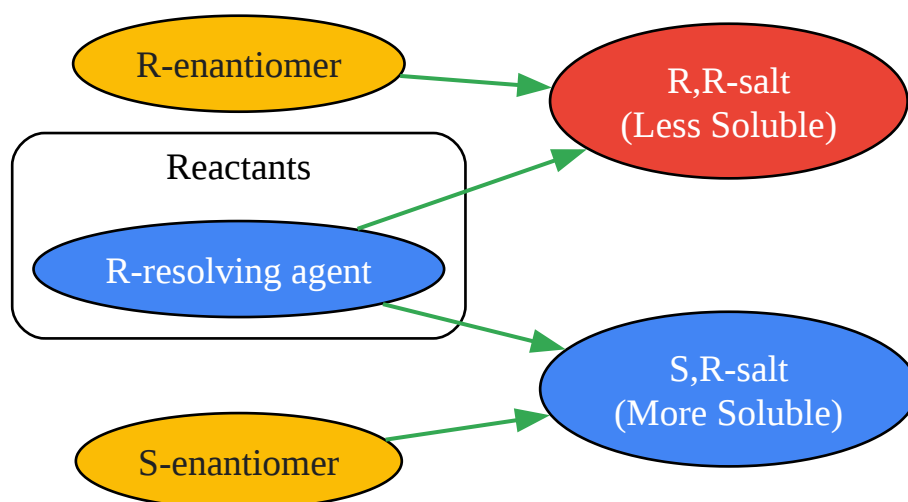
Visualizing the Process and Principles

To better understand the experimental workflow and the underlying principles of chiral resolution, the following diagrams are provided.



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Caption: Experimental workflow for the chiral resolution and crystallographic analysis.



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Caption: Principle of chiral resolution via diastereomeric salt formation.

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References

- 1. Crystal structure of (R)-N-benzyl-1-phenylethanaminium (R)-4-chloromandate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. (R)-1-Phenylethanaminium (S)-4-chloromandate - PMC [pmc.ncbi.nlm.nih.gov]
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